

Dofequidar: A Potent Sensitizer of Cancer Stem Cells to Chemotherapy

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Compound of Interest

Compound Name: Dofequidar

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Abstract

Cancer stem cells (CSCs) represent a subpopulation of tumor cells endowed with self-renewal and differentiation capabilities, contributing significantly to chemoresistance and tumor recurrence. A key mechanism underlying this resistance is the overexpression of ATP-binding cassette (ABC) transporters, which actively efflux chemotherapeutic agents, thereby reducing their intracellular concentration and efficacy. **Dofequidar**, a third-generation ABC transporter inhibitor, has emerged as a promising agent to reverse this resistance and sensitize CSCs to conventional chemotherapy. These application notes provide a comprehensive overview of **Dofequidar**'s mechanism of action, quantitative data from preclinical studies, and detailed protocols for key experiments to evaluate its efficacy in sensitizing cancer stem cells.

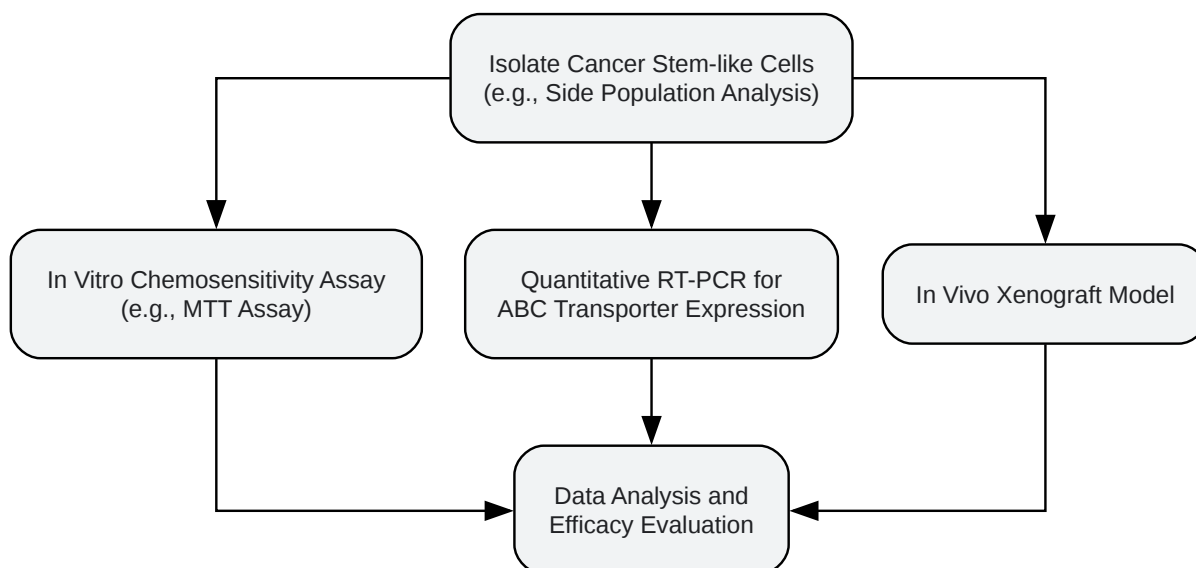
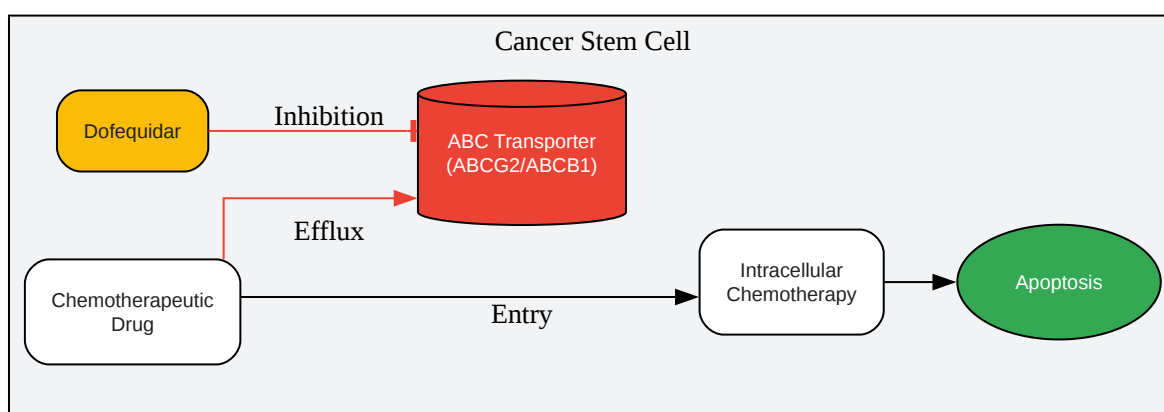
Mechanism of Action

Dofequidar primarily functions by inhibiting the activity of ABC transporters, particularly ABCG2 (Breast Cancer Resistance Protein, BCRP) and ABCB1 (P-glycoprotein, P-gp).[1][2] These transporters are highly expressed in various cancer stem-like cell populations, including the Side Population (SP) cells, which are identified by their ability to efflux fluorescent dyes like Hoechst 33342.[1][2] By blocking these efflux pumps, **Dofequidar** increases the intracellular accumulation of chemotherapeutic drugs, leading to enhanced cytotoxicity and apoptosis in

CSCs.[1][3] This mechanism effectively overcomes a major hurdle in cancer treatment, offering a strategy to eradicate the resilient CSC population.[1][2]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of **Dofequidar** action and a typical experimental workflow for its evaluation.



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